Purity Verification Standards for CAS 179552-79-5

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Compound of Interest	
Compound Name:	*2-((3-Fluoro-4-nitrophenoxy)methyl)pyridine*
CAS No.:	*179552-79-5*
Cat. No.:	*B3246682*

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Executive Summary: The Purity Cliff

In the high-stakes landscape of pharmaceutical intermediate synthesis, CAS 179552-79-5 (**2-((3-Fluoro-4-nitrophenoxy)methyl)pyridine**) serves as a critical scaffold, particularly in the development of kinase inhibitors (e.g., c-Met or p38 MAP kinase pathways) where the pyridine-ether linkage provides essential binding affinity.

The synthesis of this compound typically involves the nucleophilic substitution of 2-(chloromethyl)pyridine with 3-fluoro-4-nitrophenol. While the reaction appears straightforward, it is prone to specific impurity profiles that standard "purity by area%" assays often miss. The presence of unreacted phenol (a potential genotoxin precursor) or hydrolyzed pyridine species can disastrously affect downstream reduction steps, leading to catalyst poisoning or side-reactions during aniline formation.

This guide moves beyond generic datasheets to objectively compare the three dominant analytical methodologies—RP-HPLC, qNMR, and LC-MS—providing a validated roadmap for establishing a self-validating purity standard.

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Comparative Analysis of Analytical Methodologies

We evaluated three distinct analytical approaches for verifying the purity of CAS 179552-79-5. The "Performance" is defined by Specificity (ability to distinguish the product from structurally similar impurities), Sensitivity (LOD/LOQ), and Absolute Accuracy.

Table 1: Method Performance Matrix

Feature	Method A: RP-HPLC (UV)	Method B: qNMR (1H)	Method C: LC-MS (Q-TOF)
Primary Utility	Routine QC, Impurity Profiling	Absolute Purity Assay, Solvent Quant	Unknown Impurity ID, Trace Analysis
Specificity	High (Separates isomers/phenol)	Medium (Overlapping aromatic signals)	Very High (Mass resolution)
LOD (Limit of Detection)	~0.05%	~0.5 - 1.0%	< 0.01%
Throughput	High (15 min run)	Low (Sample prep + acquisition)	Medium
Critical Blind Spot	Inorganic salts, non-UV active solvents	Trace organic impurities <0.5%	Quantitation requires reference standards
Cost Efficiency	High	Low (High instrument cost)	Low

Expert Insight:

- Why HPLC Wins for Routine QC: The starting material, 3-fluoro-4-nitrophenol, is acidic (pKa ~6-7), while the product and the pyridine starting material are basic. By utilizing a pH-controlled mobile phase (pH 2.5), we can manipulate the retention time of the pyridine moiety while keeping the phenol protonated, ensuring baseline resolution. qNMR is excellent for "potency" assignment but fails to detect trace regioisomers often present in the fluoronitrobenzene starting blocks.

Validated Experimental Protocols

Protocol A: The "Gold Standard" RP-HPLC Method

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Designed to separate the target ether from the hydrolysis product (2-hydroxymethylpyridine) and unreacted phenol.

- Instrument: Agilent 1290 Infinity II or equivalent.
- Column: C18 stationary phase (e.g., Zorbax Eclipse Plus C18), 4.6 x 150 mm, 3.5 µm.
- Mobile Phase A: 0.1% Phosphoric Acid in Water (pH ~2.2).
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (aromatic core) and 310 nm (nitro group specificity).
- Temperature: 30°C.

Gradient Program:

- 0-2 min: Isocratic 10% B (Elutes polar pyridine salts).
- 2-15 min: Linear ramp to 80% B (Elutes Product).
- 15-20 min: Hold 80% B (Washes lipophilic dimers).
- 20-22 min: Return to 10% B.

Acceptance Criteria:

- Retention Time (RT): ~12.5 min for CAS 179552-79-5.
- Resolution (Rs): > 2.0 between Product and 3-Fluoro-4-nitrophenol impurity.
- Tailing Factor: < 1.5.

Protocol B: qNMR for Absolute Assay

Used to certify the "Primary Standard" for HPLC calibration.

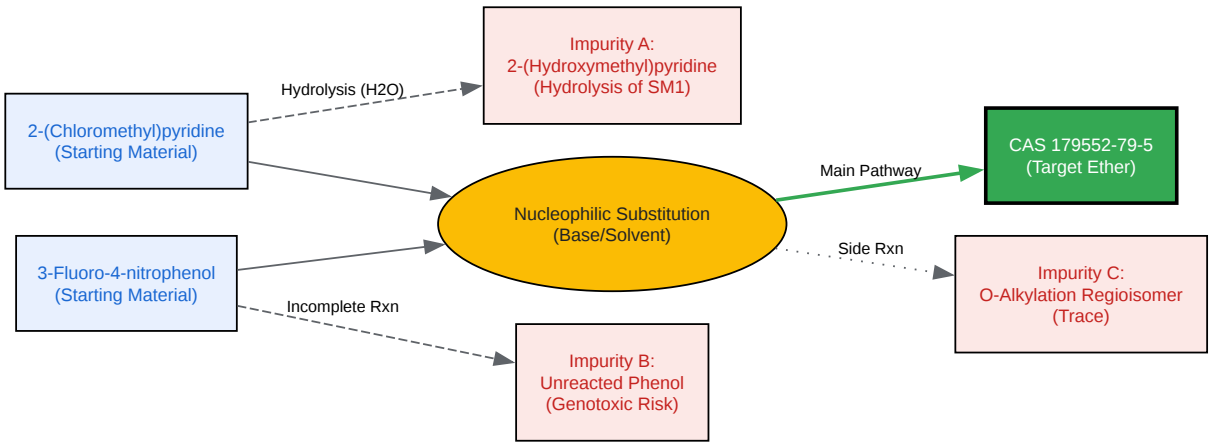
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- Solvent: DMSO-d6 (Solubilizes both polar and non-polar moieties).
- Internal Standard: Maleic Acid (99.99% TraceCERT) or Dimethyl Sulfone.
- Pulse Sequence: 90° pulse, d1 relaxation delay > 30s (ensure full relaxation of aromatic protons).
- Integration: Target the methylene linker protons (-O-CH2-Py) at ~5.3 ppm (singlet, 2H). This region is typically distinct from the aromatic clutter.

Visualizing the Purity Ecosystem

Diagram 1: Impurity Fate Mapping

This diagram illustrates the genesis of critical impurities and where they must be controlled.



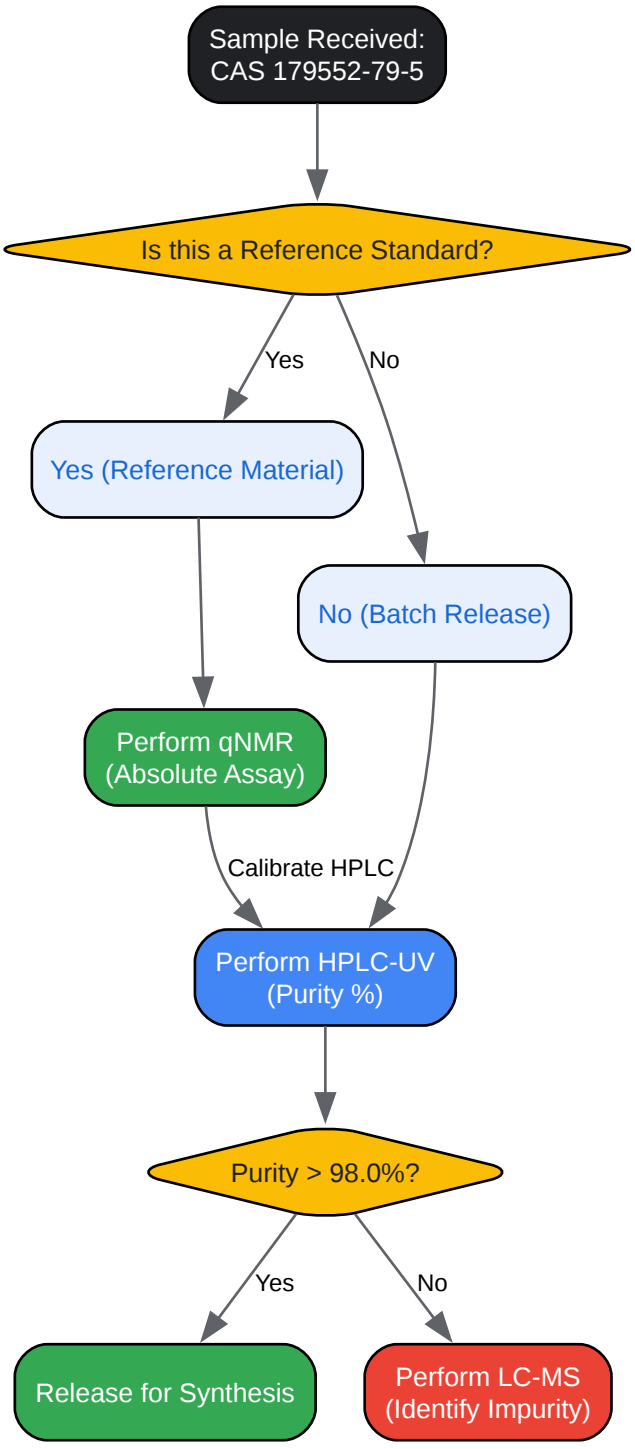
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Caption: Fate mapping of CAS 179552-79-5 synthesis, highlighting critical impurities A (Hydrolysis) and B (Residual Phenol).

Diagram 2: Analytical Decision Matrix

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A logical workflow for selecting the correct verification method based on the stage of development.



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Caption: Analytical workflow for classifying and verifying CAS 179552-79-5 batches.

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References

- Synthesis and Characterization of Pyridine Intermediates. Source: National Center for Biotechnology Information (NCBI) - PubChem. [Link] (Reference for structural analogs and properties).
- Nucleophilic Aromatic Substitution in Pyridine Derivatives. Source: PMC - National Institutes of Health. [Link] (Context on 2-Fluoro-4-nitrophenoxy derivatives).[1]
- HPLC Method Development for Polar and Non-Polar Mixtures. Source: Chromatography Today. [Link]

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Sources

- 1. 2-(2-Fluoro-4-nitro-phen-oxy)-3-nitro-pyridine - PubMed [pubmed.ncbi.nlm.nih.gov]
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